

Introduction: The Significance of 5-Methylpicolinic Acid

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Compound of Interest

Compound Name: 5-Methylpicolinic acid

CAS No.: 4434-13-3

Cat. No.: B1295617

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5-Methylpicolinic acid, a derivative of picolinic acid, belongs to a class of compounds with significant interest in medicinal chemistry and materials science. Picolinic acid and its derivatives are known for their ability to act as versatile ligands, forming stable complexes with a variety of metal ions.^{[1][2]} This characteristic makes them valuable in the development of magnetic resonance imaging (MRI) contrast agents and radiopharmaceuticals.^{[1][2][3]} The introduction of a methyl group at the 5-position of the pyridine ring can subtly alter the electronic properties and steric profile of the molecule, potentially influencing its coordination behavior and biological activity.

A definitive crystal structure is paramount for understanding the molecule's intrinsic properties. It provides precise information on bond lengths, bond angles, and torsion angles, which are fundamental to its conformational preferences. Furthermore, the crystal packing reveals the nature and geometry of intermolecular interactions, such as hydrogen bonding and π -stacking, which govern the material's bulk properties, including solubility and stability. For drug development professionals, a high-resolution crystal structure is invaluable for structure-based drug design, enabling the rational design of more potent and selective therapeutic agents.

Synthesis and Crystallization: The Gateway to a High-Quality Structure

The journey to determining a crystal structure begins with the synthesis of high-purity material and the subsequent growth of single crystals suitable for X-ray diffraction.

Proposed Synthesis of 5-Methylpicolinic Acid

While various synthetic routes to pyridine carboxylic acids exist, a common and effective method involves the oxidation of the corresponding alkyl-substituted pyridine. For **5-Methylpicolinic acid**, a plausible route starts from 2,5-dimethylpyridine (2,5-lutidine). The selective oxidation of the methyl group at the 2-position can be achieved using a strong oxidizing agent like potassium permanganate (KMnO_4) in an aqueous medium.[4]

Experimental Protocol: Synthesis of 5-Methylpicolinic Acid

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a mechanical stirrer, suspend 2,5-dimethylpyridine in water.
- **Oxidation:** While vigorously stirring, slowly add a solution of potassium permanganate in water to the reaction mixture. The reaction is exothermic and should be controlled by external cooling (e.g., an ice bath) to maintain a temperature between 25-35°C.[4]
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Workup:** Upon completion, the manganese dioxide (MnO_2) byproduct is removed by filtration. The filtrate is then acidified with a suitable acid (e.g., HCl) to a pH of 3-4 to precipitate the **5-Methylpicolinic acid**.
- **Purification:** The crude product is collected by filtration, washed with cold water, and can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water mixture) to yield a high-purity crystalline powder.

Crystallization: The Art of Growing Single Crystals

The growth of diffraction-quality single crystals is often the most challenging step. Several techniques can be employed, and the optimal conditions must be determined empirically.

Key Crystallization Techniques:

- **Slow Evaporation:** A saturated solution of the compound in a suitable solvent is allowed to evaporate slowly at a constant temperature.
- **Vapor Diffusion:** A concentrated solution of the compound in one solvent is placed in a sealed container with a second, more volatile solvent in which the compound is less soluble. The slow diffusion of the second solvent's vapor into the first solution gradually reduces the solubility of the compound, promoting crystal growth.
- **Cooling Crystallization:** A saturated solution of the compound at an elevated temperature is slowly cooled, leading to a decrease in solubility and subsequent crystallization.

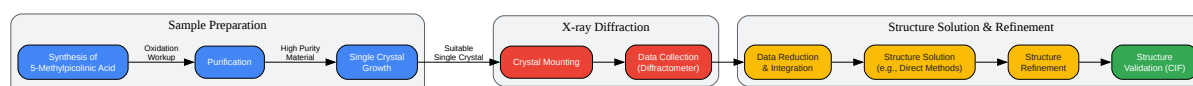
For picolinic acid derivatives, recrystallization from common organic solvents like ethanol, methanol, or acetonitrile has proven effective.[1]

Crystal Structure Determination by Single-Crystal X-ray Diffraction

Single-crystal X-ray diffraction (SC-XRD) is the definitive method for determining the atomic structure of a crystalline solid.[5] The process involves irradiating a single crystal with a monochromatic X-ray beam and analyzing the resulting diffraction pattern.

Experimental Workflow

The following diagram illustrates the typical workflow for crystal structure determination using SC-XRD.



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Caption: Experimental workflow for crystal structure determination.

Data Collection and Processing

A suitable single crystal is mounted on a goniometer and placed in the X-ray beam of a diffractometer. The crystal is rotated, and a series of diffraction images are collected at different orientations. The intensities and positions of the diffraction spots are then integrated and corrected for various experimental factors to produce a reflection file.

Structure Solution and Refinement

The reflection file is used to solve the crystal structure, which involves determining the positions of the atoms in the unit cell. This is typically achieved using direct methods or Patterson methods. The initial atomic model is then refined against the experimental data to improve the agreement between the calculated and observed diffraction patterns. This iterative process adjusts atomic positions, displacement parameters, and other structural parameters until a final, validated model is obtained. The final structure is typically presented as a Crystallographic Information File (CIF).

Anticipated Structural Features of 5-Methylpicolinic Acid

Based on the known crystal structures of picolinic acid and its derivatives, several key structural features can be anticipated for **5-Methylpicolinic acid**.

Parameter	Anticipated Value/Observation	Rationale/Reference
Crystal System	Monoclinic or Orthorhombic	Common for picolinic acid derivatives.[1]
Space Group	Centrosymmetric (e.g., $P2_1/c$, $P2_1/n$)	Common for organic molecules that do not crystallize as a single enantiomer.[1]
Hydrogen Bonding	Strong O-H...N or O-H...O hydrogen bonds forming dimers or chains.	A characteristic feature of carboxylic acids, leading to supramolecular assemblies.[6]
π - π Stacking	Potential for offset face-to-face or edge-to-face interactions between pyridine rings.	The presence of the aromatic pyridine ring facilitates these interactions, influencing crystal packing.[1][2]
Conformation	The carboxylic acid group is expected to be nearly coplanar with the pyridine ring.	This conformation maximizes electronic conjugation.

Spectroscopic Characterization as a Complementary Technique

While SC-XRD provides the definitive solid-state structure, spectroscopic techniques are essential for confirming the identity and purity of the synthesized material.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the connectivity and chemical environment of the atoms in the molecule.[7]
- Mass Spectrometry (MS): Provides information on the molecular weight of the compound.[8]
- Infrared (IR) Spectroscopy: Can identify the characteristic vibrational modes of the functional groups, such as the C=O and O-H stretches of the carboxylic acid.

Conclusion

The determination of the crystal structure of **5-Methylpicolinic acid** is a crucial step in understanding its chemical and physical properties. This guide has outlined a comprehensive and experimentally sound approach, from synthesis and crystallization to the final stages of structure solution and refinement using single-crystal X-ray diffraction. By following these established protocols, researchers can obtain a high-resolution crystal structure, which will provide invaluable insights for applications in drug discovery, coordination chemistry, and materials science.

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